

Calcium Periodate: Key Properties & Identification

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Compound Focus: Calcium periodate

CAS No.: 22700-17-0

Cat. No.: S13205592

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The table below summarizes the fundamental identifying information and hazardous properties of **calcium periodate** as reported by chemical suppliers.

| Property | Description |
|--------------------------|--|
| Common Formula | $\text{Ca}_3(\text{H}_2\text{IO}_6)_2 \cdot 4\text{H}_2\text{O}$ (Tetrahydrate form) [1] [2] |
| CAS Registry Number | 77353-51-6 [3] [2] |
| Appearance | White crystals or powder [1] |
| Hazard Pictograms | Oxidizer, Irritant [1] |
| Signal Word | Danger [1] |
| Hazard Statements | H272: May intensify fire; oxidizer [1] [4]. H315-H319: Causes skin and serious eye irritation [1]. H335: May cause respiratory irritation [1]. |
| Precautionary Statements | P220: Keep away from heat/sparks/open flames/hot surfaces [1]. P261: Avoid breathing dust/fume [1]. P280: Wear protective gloves/protective clothing/eye protection [1]. |

Storage & Handling Guidelines

Adhering to proper storage conditions is critical for maintaining the stability and safe handling of **calcium periodate**.

- **Storage Conditions:** Store in a **cool, dry place** [4]. Keep the container **tightly closed** [1].
- **Storage Compatibility:** Store with other oxidizing agents such as **chlorates, bromates, iodates, and peroxides** [4]. This practice prevents contact with incompatible materials.
- **Material Incompatibility:** This is a strong oxidizing solid. **Keep away from combustible materials, strong reducers, finely powdered metals, and organic compounds** [1] [4]. Mixing with these materials significantly increases fire or explosion risk, especially upon heating [4].
- **Personal Protective Equipment (PPE):** Wear **protective gloves, protective clothing, and eye protection** [1]. Handle **only in a hood or well-ventilated area** to avoid inhaling dust [1].

Troubleshooting Common Experimental Issues

The following guide addresses potential problems you might encounter when working with **calcium periodate**.

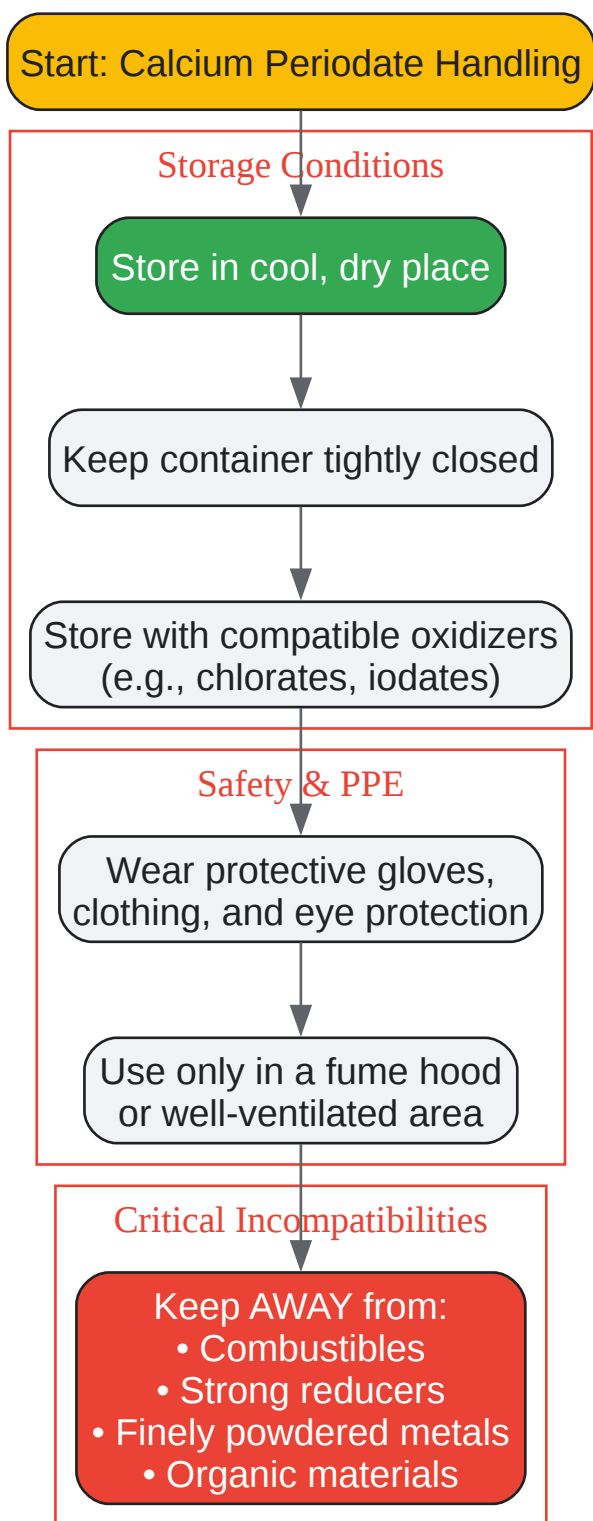
| Issue | Possible Cause | Solution |
|--|---|---|
| Unexpected reaction vigor / decomposition | Contact with organic or combustible materials; excessive heat [1] [4]. | Immediately isolate from contaminants. Ensure storage area is cool and free of incompatible substances. |
| Low oxidation yield | Material decomposition due to improper storage; use of old or degraded stock. | Test oxidizing strength on a small scale. Source new material and ensure fresh, proper storage. |
| Irritation (skin, eyes, respiratory) | Exposure to dust or powder without adequate PPE [1]. | Use in a fume hood, wear appropriate gloves, goggles, and a lab coat. Rinse exposed area thoroughly with water if contact occurs [1]. |

Experimental Considerations & Synthesis

While direct protocols for using **calcium periodate** in drug development are not available in the search results, here is relevant information for experimental planning.

- **Solubility:** **Calcium periodate** is noted as being only **slightly soluble in water** [1]. This property is a key consideration when designing reaction mixtures, as it may affect reaction kinetics and necessitate specific solvent systems.
- **Synthesis Methods:** If you need to prepare **calcium periodate**, common laboratory methods include:
 - **Precipitation Reaction:** Reacting sodium periodate with a calcium salt like calcium chloride: $2 \text{NaIO}_4 + \text{CaCl}_2 \rightarrow \text{Ca}(\text{IO}_4)_2 + 2 \text{NaCl}$ [5].
 - **Chlorine Oxidation:** Oxidizing calcium iodate with chlorine in a basic environment [5].
 - **Electrochemical Synthesis:** Oxidizing an iodate precursor electrochemically using a lead dioxide (PbO_2) anode in the presence of calcium ions [5].

The diagram below outlines the logical workflow for the safe storage and handling of **calcium periodate** in a laboratory setting.



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Frequently Asked Questions

What is the UN number for shipping calcium periodate? It is classified as **UN1479**, "Oxidizing solid, n.o.s.", under Hazard Class 5.1 [1] [4].

Where can I find the full Safety Data Sheet (SDS)? A Safety Data Sheet for **calcium periodate** (CAS #77353-51-6) can be sourced from chemical suppliers like GFS Chemicals [3].

Is calcium periodate soluble in organic solvents? The search results only specify its solubility in water. Consult specific chemical literature or conduct small-scale solubility tests for information on organic solvents.

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References

1. Calcium Periodate [americanelements.com]
2. - GFS Chemicals, Inc. - Datasheet REAGENT CALCIUM PERIODATE [datasheets.globalspec.com]
3. SDS of Calcium , Periodate , CAS... - chemBlink Safety Data Sheets [chemblink.com]
4. Calcium Iodate SDS (Safety Data Sheet) [flinnsci.com]
5. Buy Calcium periodate | 22700-17-0 [smolecule.com]

To cite this document: Smolecule. [Calcium Periodate: Key Properties & Identification]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b13205592#calcium-periodate-storage-conditions-and-stability>]

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